

Personal protective equipment for handling 2-Iodobutane, (2S)-

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Compound of Interest

Compound Name: 2-Iodobutane, (2S)-

Cat. No.: B8253716

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Essential Safety and Handling Guide for (2S)-2-Iodobutane

This guide provides immediate, essential safety and logistical information for the handling and disposal of (2S)-2-Iodobutane. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

(2S)-2-Iodobutane, also known as sec-butyl iodide, is a flammable, colorless to pale yellow liquid that is irritating to the skin, eyes, and respiratory system.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Proper personal protective equipment (PPE) and adherence to safety protocols are critical when handling this compound.

Physical and Chemical Properties

Property	Value
Molecular Formula	C4H9I ^{[3][4]}
Molecular Weight	184.02 g/mol ^[4]
Appearance	Colorless to pale yellow liquid ^{[1][3]}
Odor	Ether-like ^[1]
Boiling Point	119-120 °C ^{[4][5][6]}
Melting Point	-104 °C ^{[4][5][6]}
Density	1.598 g/mL at 25 °C ^{[4][5][6]}
Flash Point	24 °C (75.2 °F) - closed cup ^{[6][7]}
Solubility	Insoluble in water; Soluble in alcohol and diethyl ether ^{[4][5][6]}
Vapor Pressure	17.1 mmHg ^[1]
Vapor Density	6.3 (Air = 1) ^[8]

Hazard Identification and Personal Protective Equipment (PPE)

(2S)-2-Idobutane is classified as a flammable liquid and poses several health risks.^{[1][2]}

Hazard	GHS Classification	Recommended PPE
Flammability	Flammable Liquid (Category 2 or 3) ^[1]	- Flame-retardant lab coat- Work in a chemical fume hood- Keep away from heat, sparks, and open flames ^[8]
Skin Corrosion/Irritation	Causes skin irritation (Category 2) ^[1]	- Chemical-resistant gloves (e.g., Nitrile, Neoprene) ^[9] - Wear appropriate protective clothing to prevent skin exposure ^[8]
Eye Damage/Irritation	Causes serious eye irritation (Category 2A) ^[1]	- Safety goggles or a face shield ^[9]
Respiratory Irritation	May cause respiratory irritation (Category 3) ^[1]	- Use in a well-ventilated area or a chemical fume hood- If ventilation is inadequate, use a NIOSH-approved respirator with appropriate cartridges (e.g., type ABEK) ^{[7][9]}

Emergency eyewash stations and safety showers must be readily accessible in the work area.
^[8]

Operational Plan: Step-by-Step Handling Procedure

- Preparation and Engineering Controls:
 - Work in a well-ventilated chemical fume hood.^[2]
 - Ensure all ignition sources are removed from the work area.^{[2][10]}
 - Ground and bond all containers and transfer equipment to prevent static discharge.^{[2][8]}
 - Use only non-sparking tools.^{[2][8]}

- Have appropriate fire extinguishing media readily available (e.g., dry chemical, CO₂, or alcohol-resistant foam).[10]
- Donning Personal Protective Equipment (PPE):
 - Put on a flame-retardant lab coat.
 - Wear chemical-resistant gloves. Inspect gloves for any signs of damage before use.[9]
 - Wear safety goggles and, if there is a splash hazard, a face shield.[9]
 - If the risk assessment indicates, wear a NIOSH-approved respirator.[9]
- Chemical Handling and Transfer:
 - Before transferring, ensure the receiving container is properly labeled and grounded.
 - Slowly add (2S)-2-Iodobutane to your reaction vessel or container to avoid splashing.
 - Keep containers tightly closed when not in use to prevent the release of flammable vapors.[2][8]
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling.[11]
 - Decontaminate the work area.
 - Properly remove and dispose of contaminated PPE. Contaminated clothing should be laundered separately before reuse.[2][11]

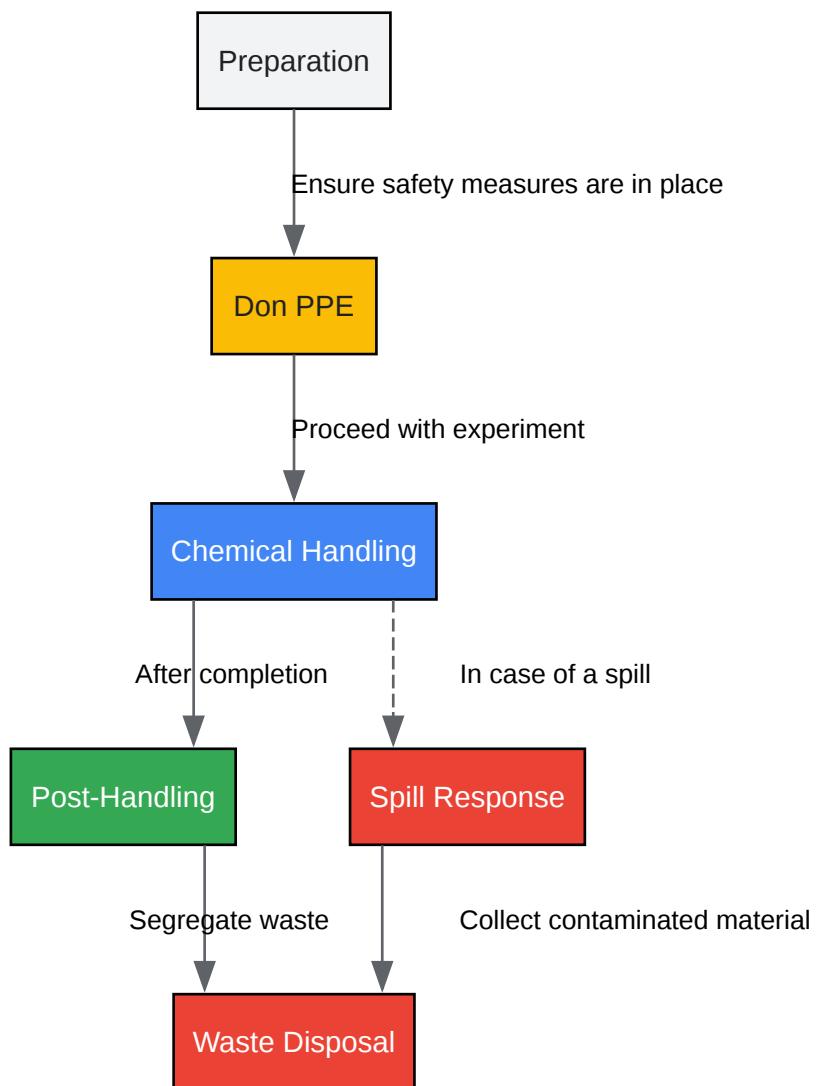
Disposal Plan

Contaminated materials and unused (2S)-2-Iodobutane must be disposed of as hazardous waste.

- Waste Collection:

- Collect all waste containing (2S)-2-Idobutane, including contaminated absorbents, in a designated, properly labeled, and sealed container.
- Do not mix with incompatible waste streams. (2S)-2-Idobutane is incompatible with strong oxidizing agents and strong bases.[2][5]
- Spill Cleanup:
 - In case of a small spill, evacuate non-essential personnel.[2]
 - Remove all ignition sources.[2]
 - Absorb the spill with a non-combustible absorbent material such as sand, earth, or vermiculite.[10]
 - Use non-sparking tools to collect the absorbed material and place it in a sealed container for disposal.[10]
 - Ventilate the area and wash the spill site after material pickup is complete.[2]
- Waste Disposal:
 - Dispose of the hazardous waste through a licensed waste disposal company.[12]
 - Follow all local, state, and federal regulations for hazardous waste disposal.[11][12] It may be necessary to contact your state's Department of Environmental Protection (DEP) or the regional EPA office for specific guidance.[2]

Safe Handling Workflow



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